

CAS number and molecular weight of sodium cyclopentadienide

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Compound of Interest

Compound Name: Sodium cyclopentadienide

Cat. No.: B1585083

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An In-depth Technical Guide to Sodium Cyclopentadienide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium cyclopentadienide (NaCp), an organosodium compound, is a critical reagent in modern synthetic chemistry, primarily utilized for the preparation of metallocenes and other organometallic complexes. Its utility stems from the aromatic and nucleophilic nature of the cyclopentadienide (Cp⁻) anion. This document provides a comprehensive overview of **sodium cyclopentadienide**, including its chemical and physical properties, detailed experimental protocols for its synthesis and a key application, and essential safety and handling information.

Core Properties and Specifications

Sodium cyclopentadienide is a colorless to pink or greyish solid, though it is most commonly handled as a solution in an ethereal solvent like tetrahydrofuran (THF) due to its high reactivity and instability in air.^[1]

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference(s)
CAS Number	4984-82-1	[1][2][3]
Molecular Formula	C ₅ H ₅ Na	[1][3]
Molecular Weight	88.08 g/mol	[2][4]
Appearance	Colorless, white, greyish, or yellowish solid/powder	[1][3]
Density	1.113 g/cm ³ (solid)	[4]
Solubility	Decomposes in water; Soluble in THF	[1][4]
Synonyms	NaCp, Sodium cyclopentadienylide, Cyclopentadienylsodium	[1][4][5]

Table 2: Commercially Available Solutions

Property	Typical Value	Reference(s)
Solvent	Tetrahydrofuran (THF)	[6]
Concentration	2.0 - 2.4 M	[6]
Density	~0.938 g/mL at 25 °C	

Synthesis and Key Reactions

The primary utility of **sodium cyclopentadienide** lies in its function as a source of the cyclopentadienyl (Cp) ligand for the synthesis of metallocenes, such as the well-known ferrocene.[1]

Logical Workflow: Handling Air-Sensitive Reagents

The synthesis and use of **sodium cyclopentadienide** require stringent anaerobic and anhydrous conditions due to its pyrophoric nature and violent reaction with water.[3][4] Standard Schlenk line or glovebox techniques are mandatory.

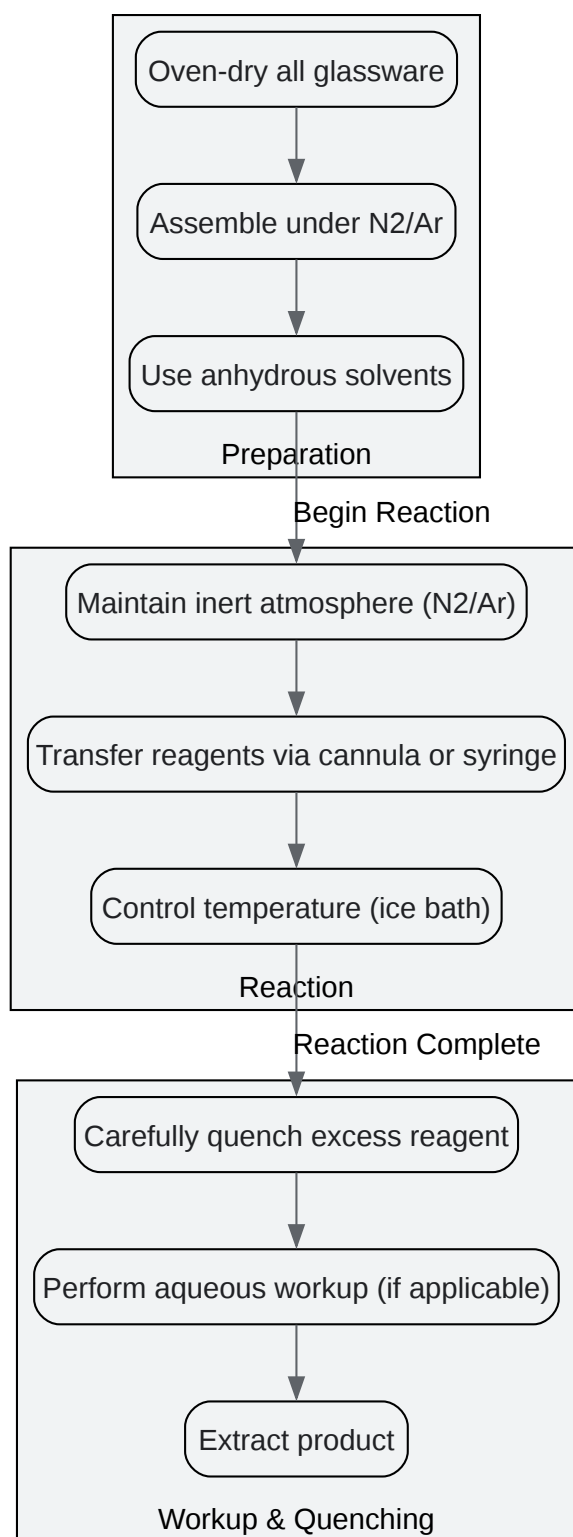


Diagram 1: General Workflow for Handling Sodium Cyclopentadienide

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Caption: General workflow for handling air- and moisture-sensitive reagents like NaCp.

Experimental Protocol: Synthesis of Sodium Cyclopentadienide in THF

Sodium cyclopentadienide is typically prepared by the deprotonation of cyclopentadiene using sodium metal.^[3] The reaction is highly exothermic.

Equation: $2 \text{ Na} + 2 \text{ C}_5\text{H}_6 \rightarrow 2 \text{ NaC}_5\text{H}_5 + \text{H}_2$ ^{[3][4]}

Methodology:

- Preparation of Sodium Dispersion: In a flame-dried, three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and a nitrogen inlet, add 11.5 g (0.5 g-atom) of sodium metal to 200 mL of sodium-dried xylene.^[1]
- Heat the mixture to boiling with rapid stirring to create a fine dispersion of molten sodium ("sodium sand").^[1]
- Allow the mixture to cool to room temperature under a continuous nitrogen stream while maintaining stirring.^[1]
- Once cooled and settled, carefully remove the bulk of the xylene via a cannula.^[1]
- Reaction: Add 200 mL of anhydrous tetrahydrofuran (THF) to the sodium dispersion.^[1] Cool the stirred mixture in an ice bath.
- Slowly add 42 mL (0.5 mole) of freshly cracked cyclopentadiene dropwise over 1 hour, ensuring the temperature is controlled.^[1] Vigorous hydrogen gas evolution will be observed.
- After the addition is complete, allow the mixture to stir for several hours at room temperature to ensure the reaction goes to completion. The resulting solution of **sodium cyclopentadienide** is typically used directly for subsequent reactions.

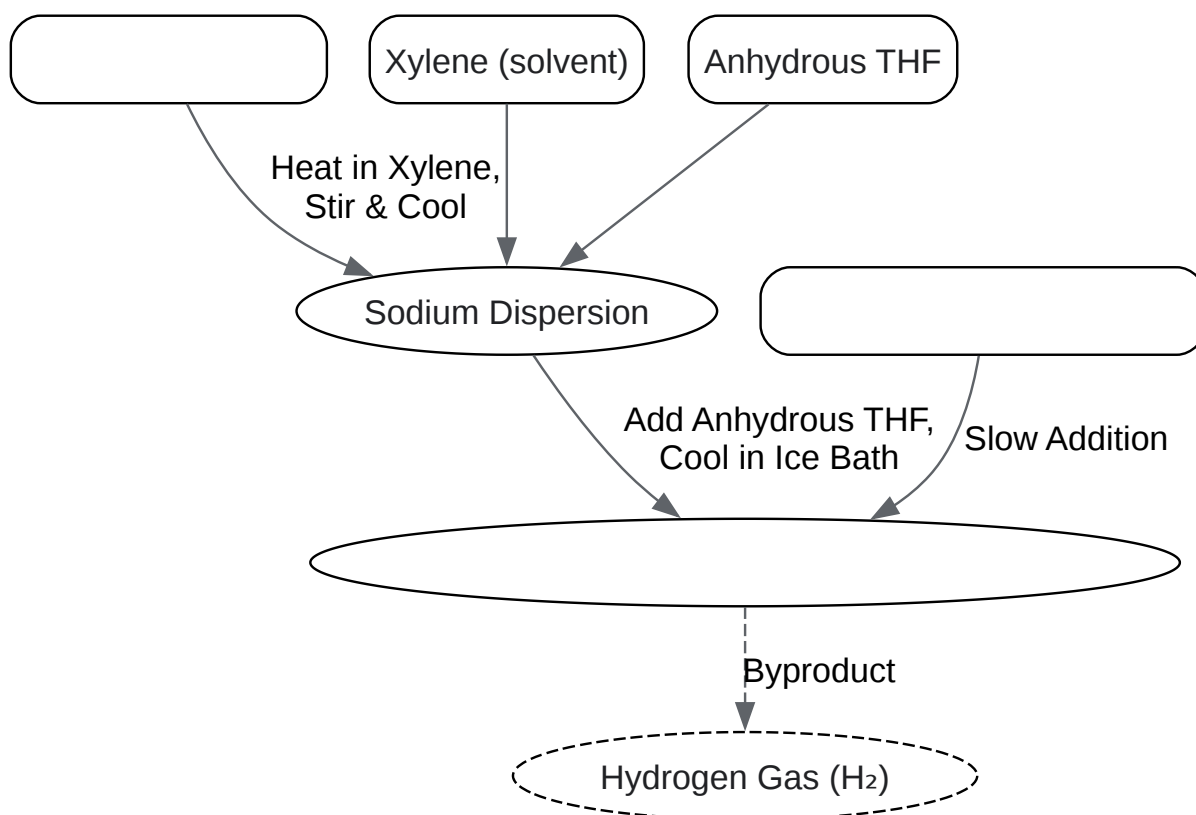


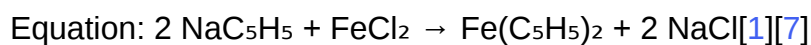
Diagram 2: Synthesis of Sodium Cyclopentadienide

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Caption: Workflow for the synthesis of NaCp from sodium metal and cyclopentadiene.

Experimental Protocol: Synthesis of Ferrocene

A primary application of **sodium cyclopentadienide** is the synthesis of ferrocene via reaction with an iron(II) salt.^[1]



Methodology:

- Preparation of Reagents: Prepare a solution of **sodium cyclopentadienide** (0.5 mole) in THF as described in section 2.1. Prepare a suspension of anhydrous iron(II) chloride (FeCl₂, 0.25 mole) in approximately 100 mL of anhydrous THF in a separate flask under a nitrogen atmosphere.^[1]

- Reaction: Cool both the NaCp solution and the FeCl₂ suspension in an ice bath.
- While maintaining a nitrogen atmosphere, slowly add the cold FeCl₂ suspension to the stirred NaCp solution via cannula transfer.^[1]
- After the addition is complete, allow the mixture to stir and warm to room temperature, then stir for an additional 1-2 hours.^[1]
- Workup and Purification: Remove the THF solvent under reduced pressure (rotary evaporation).
- Extract the resulting residue with several portions of hot petroleum ether or hexane.^[1] The orange ferrocene will dissolve, leaving behind sodium chloride.
- Combine the extracts and evaporate the solvent to yield crude ferrocene.
- Purify the product by recrystallization from pentane or by sublimation to obtain bright orange crystals.^[1]

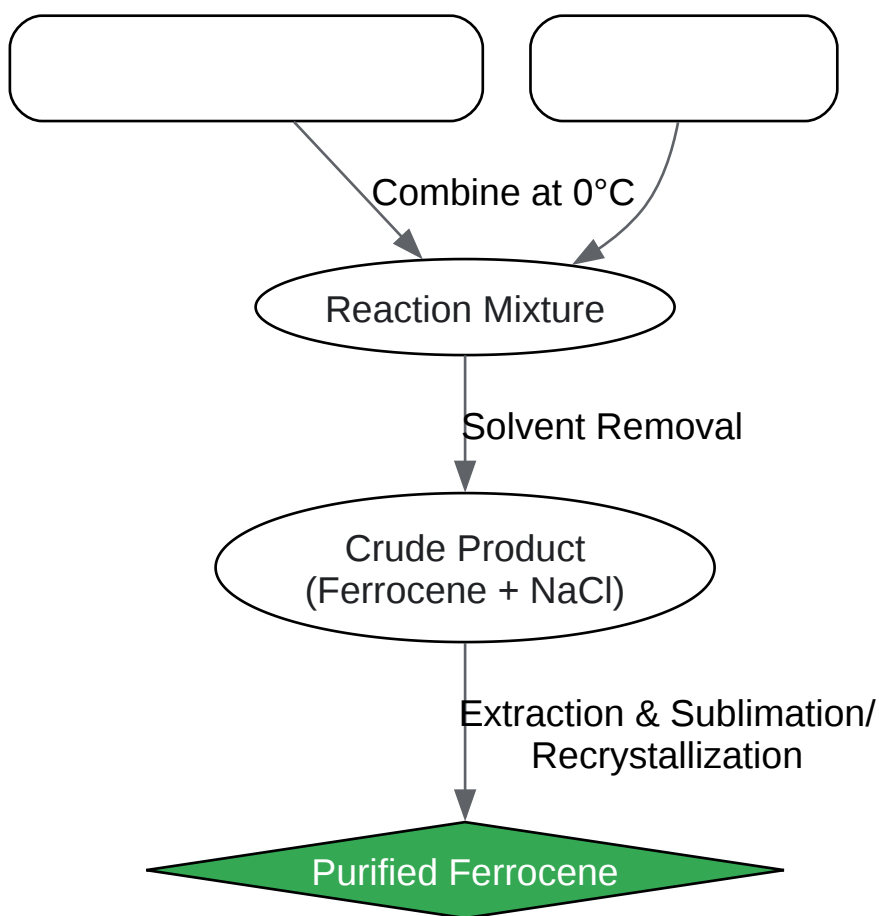


Diagram 3: Synthesis of Ferrocene using NaCp

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Caption: Reaction pathway for the synthesis of ferrocene from NaCp.

Safety and Handling

Sodium cyclopentadienide is a hazardous material that requires expert handling in a controlled laboratory environment.

Table 3: Hazard Information

Hazard	Description	Reference(s)
Flammability	Pyrophoric; ignites spontaneously on contact with air. Solutions are highly flammable.	[3][4]
Reactivity	Reacts violently with water, liberating extremely flammable hydrogen gas.	[3][4]
Health	Causes severe skin and eye burns. Irritating to the respiratory system.	[3]
Stability	Solutions in THF may form explosive peroxides upon prolonged exposure to air.	[3]

Handling Recommendations:

- Always handle under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk techniques.
- Use anhydrous solvents and thoroughly dried glassware to prevent violent reactions.
- Wear appropriate Personal Protective Equipment (PPE), including a flame-retardant lab coat, safety goggles, and chemical-resistant gloves.
- Work in a well-ventilated fume hood.
- Keep appropriate fire extinguishing agents (e.g., Class D extinguisher for sodium metal) readily available. Do not use water.

Conclusion

Sodium cyclopentadienide is an indispensable reagent for the synthesis of cyclopentadienyl-containing organometallic compounds. Its high reactivity, while making it exceptionally useful, also necessitates strict and careful handling procedures. The protocols and data presented in

this guide offer a foundational resource for researchers incorporating this versatile compound into their synthetic strategies.

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